

physical and chemical properties of (2-Chloro-4-iodophenyl)hydrazine

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Compound of Interest

Compound Name: (2-Chloro-4-iodophenyl)hydrazine

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An In-depth Technical Guide to (2-Chloro-4-iodophenyl)hydrazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Chloro-4-iodophenyl)hydrazine and its hydrochloride salt are halogenated aromatic hydrazine derivatives. While specific experimental data on this compound is limited in publicly available literature, this guide provides a comprehensive overview of its known and predicted physicochemical properties, a detailed putative synthesis protocol, and potential applications in drug discovery based on the activities of structurally related molecules. This document aims to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and similar compounds for therapeutic development.

Chemical and Physical Properties

Precise experimental data for the physical and chemical properties of **(2-Chloro-4-iodophenyl)hydrazine** are not readily available in peer-reviewed literature. The following tables summarize key identifiers and predicted properties based on computational models and data from structurally analogous compounds.

Table 1: Compound Identifiers

Identifier	Value
Chemical Name	(2-Chloro-4-iodophenyl)hydrazine
CAS Number	29654-08-8
Molecular Formula	C ₆ H ₆ ClIN ₂
Molecular Weight	268.48 g/mol
Chemical Name (HCl Salt)	(2-Chloro-4-iodophenyl)hydrazine hydrochloride
CAS Number (HCl Salt)	1219606-21-9
Molecular Formula (HCl Salt)	C ₆ H ₇ Cl ₂ IN ₂
Molecular Weight (HCl Salt)	304.94 g/mol [1]

Table 2: Predicted Physicochemical Properties

Property	Predicted Value/Information	Notes
Appearance	White to off-white solid	Based on similar phenylhydrazine compounds.
Melting Point	Not available	The related compound 4-iodophenylhydrazine has a melting point of 102-106 °C.[2]
Boiling Point	~350-400 °C at 760 mmHg	Highly uncertain; prone to decomposition.
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and DMSO.	Based on general solubility of phenylhydrazines.
pKa	Not available	The pKa of the hydrazinium ion is expected to be in the range of 4-6.
Stability	Stable under normal conditions. Light-sensitive. Decomposes upon heating.	General stability of hydrazine derivatives.

Synthesis and Purification

A specific, detailed experimental protocol for the synthesis of **(2-Chloro-4-iodophenyl)hydrazine** is not published. However, a standard and reliable method for the preparation of substituted phenylhydrazines is the diazotization of the corresponding aniline followed by reduction. The following is a putative protocol based on this general procedure, starting from the commercially available 2-chloro-4-iodoaniline.[3]

Experimental Protocol: Synthesis of (2-Chloro-4-iodophenyl)hydrazine

Materials:

- 2-Chloro-4-iodoaniline

- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Stannous Chloride Dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium Hydroxide (NaOH)
- Diethyl Ether (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate (or Sodium Sulfate)
- Deionized Water
- Ice

Procedure:

Step 1: Diazotization of 2-Chloro-4-iodoaniline

- In a three-necked round-bottom flask equipped with a mechanical stirrer and a thermometer, suspend 2-chloro-4-iodoaniline (1 equivalent) in a mixture of concentrated hydrochloric acid and water.
- Cool the suspension to 0-5 °C in an ice-salt bath with vigorous stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (1.1 equivalents) dropwise, ensuring the temperature does not rise above 5 °C.
- Continue stirring at 0-5 °C for 30 minutes after the addition is complete to ensure the formation of the diazonium salt.

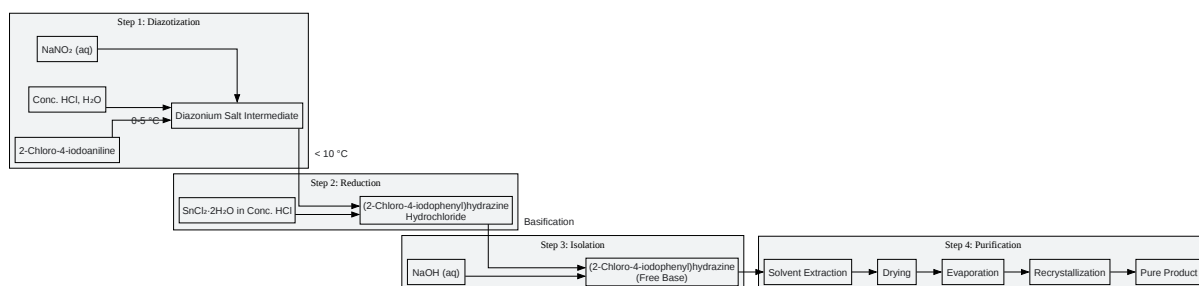
Step 2: Reduction of the Diazonium Salt

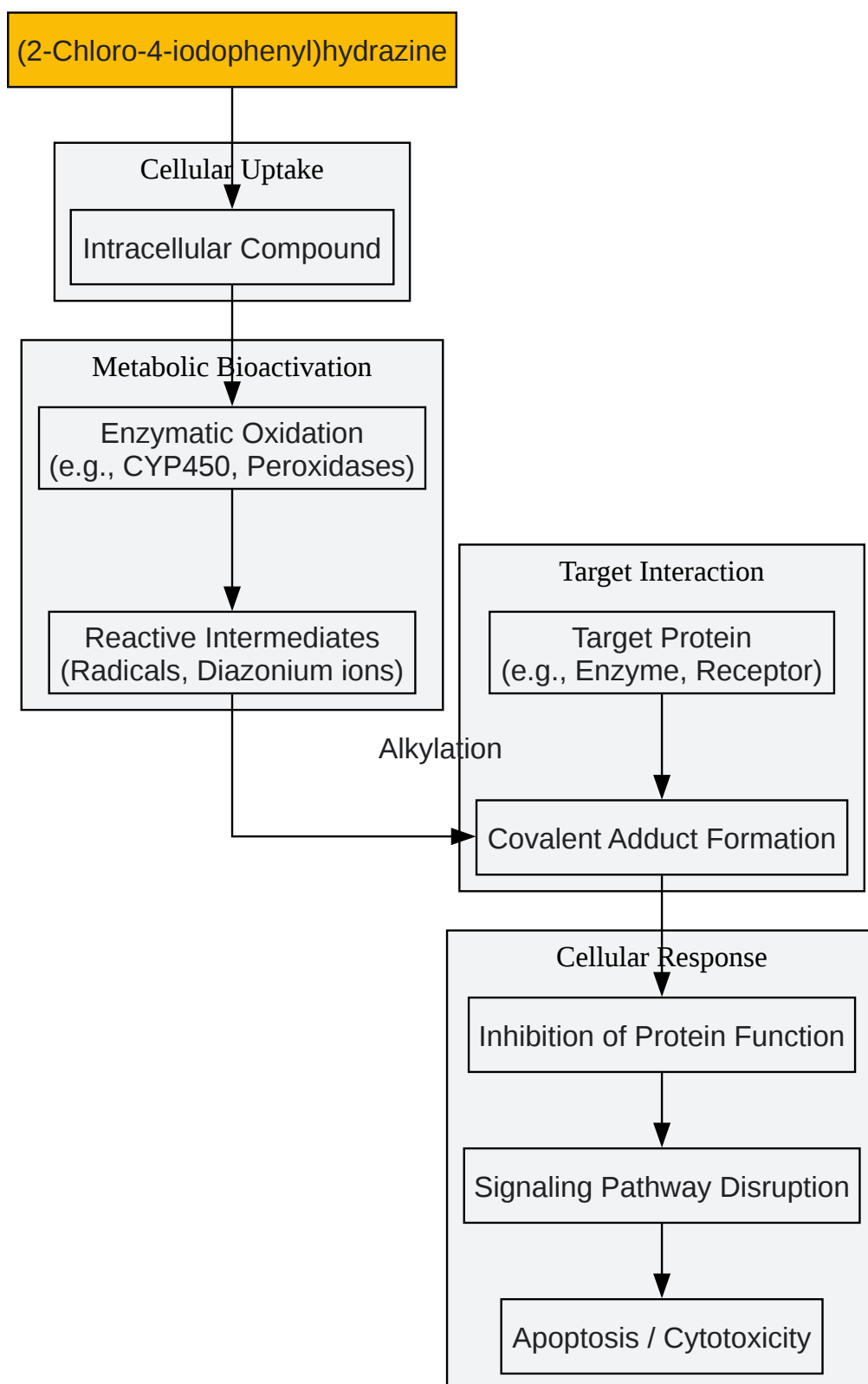
- In a separate flask, prepare a solution of stannous chloride dihydrate (2.5-3 equivalents) in concentrated hydrochloric acid.
- Cool the stannous chloride solution to 0-5 °C in an ice bath.

- Slowly add the cold diazonium salt solution from Step 1 to the stannous chloride solution with vigorous stirring, maintaining the temperature below 10 °C.
- After the addition is complete, continue to stir the reaction mixture for 1-2 hours, allowing it to slowly warm to room temperature. A precipitate of the hydrazine hydrochloride salt should form.

Step 3: Isolation and Purification of the Free Base

- Collect the precipitated **(2-Chloro-4-iodophenyl)hydrazine** hydrochloride by vacuum filtration and wash with a small amount of cold water.
- To obtain the free base, suspend the hydrochloride salt in water and cool in an ice bath.
- Slowly add a concentrated solution of sodium hydroxide with stirring until the pH is basic (pH > 10) to liberate the free hydrazine.
- Extract the aqueous suspension with diethyl ether or another suitable organic solvent (3 x volumes).
- Combine the organic extracts and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the organic solution under reduced pressure to yield the crude **(2-Chloro-4-iodophenyl)hydrazine**.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate).





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References

- 1. Design, Synthesis, and Biological Evaluation of N'-Phenylhydrazides as Potential Antifungal Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 4-Iodophenylhydrazine 95 13116-27-3 [sigmaaldrich.com]
- 3. 2-Chloro-4-iodoaniline 97 42016-93-3 [sigmaaldrich.com]
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